

In-Depth Technical Guide to (R)-(-)-1-Cbz-3-pyrrolidinol

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Compound of Interest

Compound Name: (R)-(-)-1-Cbz-3-pyrrolidinol

Cat. No.: B024777

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CAS Number: 100858-33-1

This technical guide provides a comprehensive overview of **(R)-(-)-1-Cbz-3-pyrrolidinol**, a pivotal chiral building block in modern organic synthesis and pharmaceutical development. The document details its chemical and physical properties, provides an illustrative synthetic workflow, and discusses its application in the development of therapeutic agents. This guide is intended for researchers, scientists, and professionals in the field of drug discovery and development.

Core Properties and Data

(R)-(-)-1-Cbz-3-pyrrolidinol, also known as (R)-1-Benzylloxycarbonyl-3-pyrrolidinol, is a stable, crystalline solid at room temperature.^[1] Its chiral nature makes it an invaluable asset in asymmetric synthesis, where the precise three-dimensional arrangement of atoms is critical for biological activity.^[2]

Chemical and Physical Properties

The key physicochemical properties of **(R)-(-)-1-Cbz-3-pyrrolidinol** are summarized in the table below. This data is essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	100858-33-1	[3][4][5]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[4][5]
Molecular Weight	221.25 g/mol	[3][5]
Appearance	White to tan crystalline powder	[1]
Melting Point	74-79 °C	[3][5]
Boiling Point	370.7 ± 42.0 °C (Predicted)	
Density	1.263 ± 0.06 g/cm ³ (Predicted)	
Solubility	Soluble in Chloroform	
Storage Temperature	Room Temperature, under inert gas (Nitrogen or Argon) at 2-8°C for long-term storage.	

Spectroscopic Data

While detailed spectral data was not available in the public domain, typical analytical characterization for this compound would involve ¹H NMR, ¹³C NMR, and IR spectroscopy to confirm its structure and purity.

Synthesis and Applications

(R)-(-)-1-Cbz-3-pyrrolidinol is a versatile intermediate in the synthesis of a wide array of biologically active molecules.[2] Its applications span from the development of novel therapeutics for neurological disorders to the creation of advanced agrochemicals.[2][6] The Cbz (carbobenzyloxy) protecting group on the pyrrolidine nitrogen provides stability and allows for selective reactions at other sites of the molecule.

Role in Drug Development

The pyrrolidine scaffold is a common feature in many pharmaceuticals. The chirality of **(R)-(-)-1-Cbz-3-pyrrolidinol** is crucial for the enantioselective synthesis of drugs, ensuring high efficacy and minimizing potential side effects associated with undesired stereoisomers.[2] It is

particularly noted for its use in the synthesis of compounds targeting neurotransmitter systems.

[6]

A significant application of this chiral building block is in the synthesis of protease inhibitors, such as the Hepatitis C virus (HCV) NS3/4A protease inhibitor, Telaprevir.[7][8]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **(R)-(-)-1-Cbz-3-pyrrolidinol** is not readily available in the public literature, a general approach involves the enantioselective reduction of N-Cbz-3-pyrrolidinone. The following is a generalized representation of such a synthetic step.

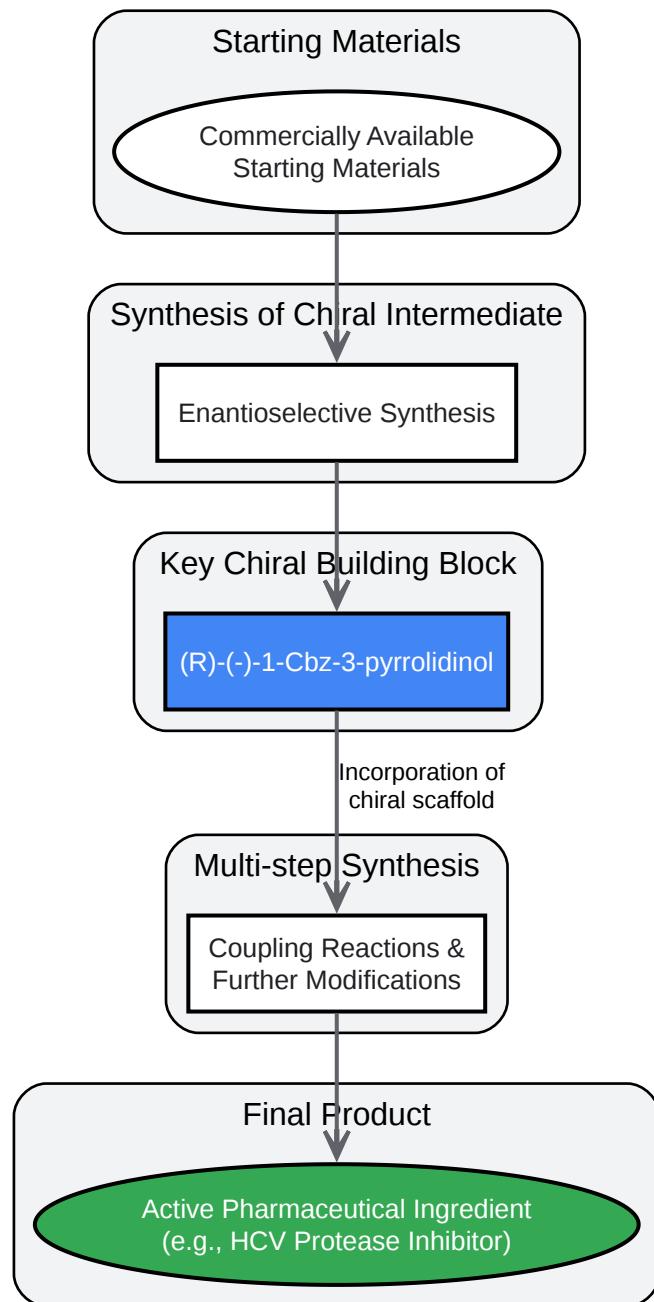
Illustrative Synthesis of a Chiral Pyrrolidinol Derivative

A solution of the corresponding ketone precursor in a suitable solvent (e.g., methanol or ethanol) is cooled in an ice bath. A chiral reducing agent is then added portion-wise, and the reaction is stirred for several hours while being monitored by Thin Layer Chromatography (TLC). Upon completion, the reaction is quenched, and the product is extracted using an organic solvent. The organic layers are combined, dried, and concentrated under reduced pressure. The crude product is then purified by column chromatography to yield the desired chiral alcohol.

Visualization of Synthetic Workflow

The following diagram illustrates a conceptual workflow for the role of **(R)-(-)-1-Cbz-3-pyrrolidinol** as a key chiral intermediate in the synthesis of a therapeutic agent, exemplified by an HCV Protease Inhibitor like Telaprevir.

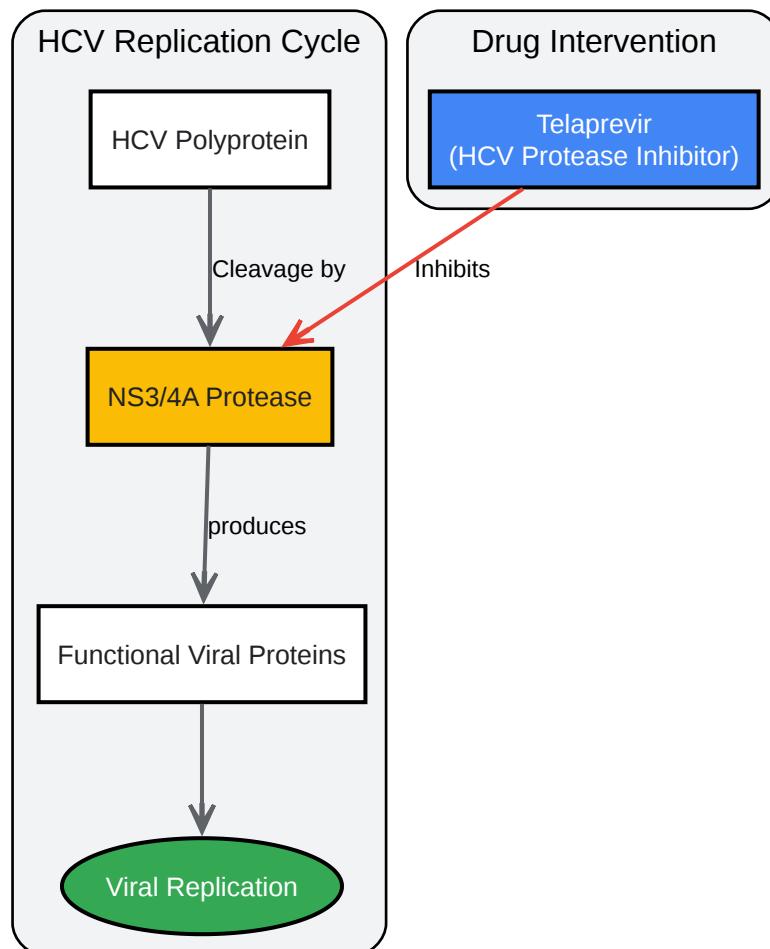
Conceptual Workflow: (R)-(-)-1-Cbz-3-pyrrolidinol in Drug Synthesis

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Caption: Synthetic workflow from starting materials to a final drug product.

The following diagram illustrates the mechanism of action for a drug synthesized using the **(R)-(-)-1-Cbz-3-pyrrolidinol** scaffold, such as Telaprevir.

Mechanism of Action: HCV NS3/4A Protease Inhibition



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Caption: Inhibition of HCV replication by targeting the NS3/4A protease.

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